

Essential Safety and Disposal Guidance for KRAS G12C Inhibitor 23

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Compound of Interest

Compound Name: KRAS G12C inhibitor 23

Cat. No.: B12417785

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For researchers, scientists, and drug development professionals handling **KRAS G12C inhibitor 23**, adherence to proper disposal and safety protocols is paramount to ensure a safe laboratory environment and mitigate potential environmental impact. This document provides a comprehensive overview of the necessary procedures.

Immediate Safety and Handling Precautions

Before handling **KRAS G12C inhibitor 23**, it is crucial to be aware of its associated hazards. The compound is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1].

Handling:

- Avoid inhalation, and contact with eyes and skin[1].
- Prevent the formation of dust and aerosols[1].
- Use only in areas equipped with appropriate exhaust ventilation[1].
- Do not eat, drink, or smoke when using this product[1].
- After handling, wash skin thoroughly[1].

Storage:

- Store in a cool, well-ventilated area with the container tightly sealed[1].
- Protect from direct sunlight and sources of ignition[1].
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent[1].

Hazard and Precautionary Data

The following table summarizes the key hazard and precautionary statements for **KRAS G12C inhibitor 23**, as identified in its Safety Data Sheet (SDS).

Category	Code	Statement
Hazard	H302	Harmful if swallowed.[1]
H410	Very toxic to aquatic life with long lasting effects.[1]	
Precaution	P264	Wash skin thoroughly after handling.[1]
P270	Do not eat, drink or smoke when using this product.[1]	
P273	Avoid release to the environment.[1]	
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1]	
P330	Rinse mouth.[1]	
P391	Collect spillage.[1]	
P501	Dispose of contents/ container to an approved waste disposal plant.[1]	

Step-by-Step Disposal Procedure

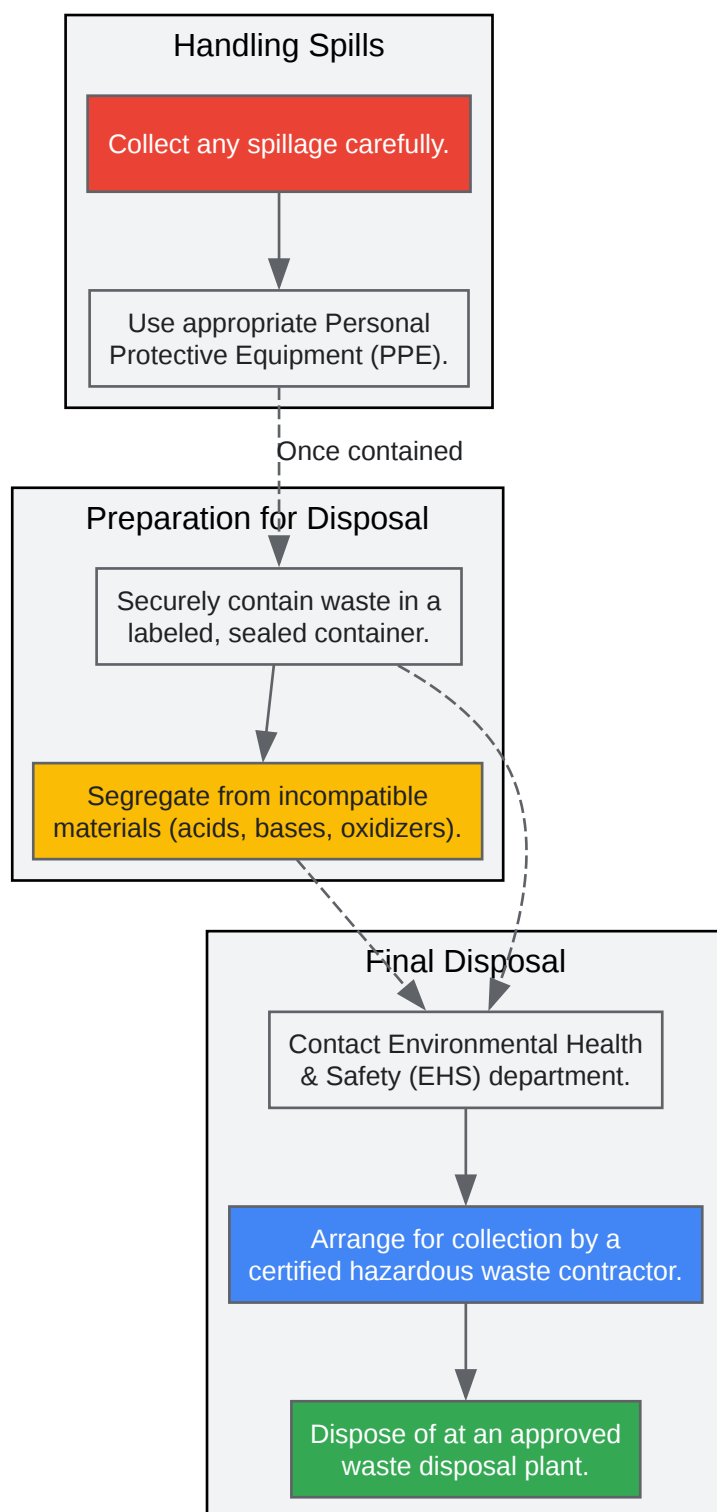
The primary directive for the disposal of **KRAS G12C inhibitor 23** is to entrust it to a licensed professional waste disposal service.

- Containment:
 - Ensure the waste material, whether in pure form or in solution, is securely contained in a clearly labeled, sealed container. The label should prominently feature the chemical name ("**KRAS G12C inhibitor 23**") and relevant hazard symbols.
- Segregation:
 - Segregate the waste from other laboratory waste streams to prevent accidental mixing with incompatible materials, such as strong acids/alkalis or strong oxidizing/reducing agents^[1].
- Collection of Spillage:
 - In the event of a spill, carefully collect the spillage^[1]. Avoid generating dust. Use appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection.
- Professional Disposal:
 - The final and most critical step is to dispose of the container and its contents at an approved waste disposal plant^[1]. Contact your institution's Environmental Health and Safety (EHS) department to arrange for collection by a certified hazardous waste contractor. Do not attempt to dispose of this chemical down the drain or in regular trash.

Experimental Protocols

No specific experimental protocols for the handling or disposal of **KRAS G12C inhibitor 23** were identified in the provided search results. Researchers should adhere to the general handling and disposal procedures outlined in the Safety Data Sheet.

Disposal Workflow



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Caption: Workflow for the proper disposal of **KRAS G12C inhibitor 23**.

This structured approach ensures that the disposal of **KRAS G12C inhibitor 23** is managed safely and in accordance with regulatory guidelines, protecting both laboratory personnel and the environment.

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References

- 1. KRAS G12C inhibitor 23|2735721-00-1|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Guidance for KRAS G12C Inhibitor 23]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12417785#kras-g12c-inhibitor-23-proper-disposal-procedures]

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